

In-Depth Technical Guide to 1,3-Dimethoxybenzene-d4

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Compound of Interest

Compound Name: 1,3-Dimethoxybenzene-d4

Cat. No.: B1474433

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This technical guide provides a comprehensive overview of **1,3-Dimethoxybenzene-d4**, a deuterated analog of 1,3-Dimethoxybenzene. This document details its molecular weight, physical and chemical properties, and provides an illustrative experimental protocol for its application as an internal standard.

Core Quantitative Data

The following table summarizes the key quantitative data for both 1,3-Dimethoxybenzene and its deuterated form, **1,3-Dimethoxybenzene-d4**.

Property	1,3-Dimethoxybenzene	1,3-Dimethoxybenzene-d4
Molecular Formula	C ₈ H ₁₀ O ₂	C ₈ H ₆ D ₄ O ₂
Molecular Weight (g/mol)	138.16	142.19
CAS Number	151-10-0[1]	362049-44-3
Boiling Point (°C)	85-87 @ 7 mmHg[1]	No data available
Melting Point (°C)	-52[2]	No data available
Density (g/mL at 25°C)	1.055[1]	No data available
Refractive Index (n ₂₀ /D)	1.524[1]	No data available
Isotopic Enrichment	Not Applicable	98 atom % D

Molecular Structure and Deuteration

1,3-Dimethoxybenzene-d4 is specifically deuterated on the aromatic ring at positions 2, 4, 5, and 6. This specific isotopic labeling makes it an excellent internal standard for quantitative analysis of 1,3-Dimethoxybenzene using mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Experimental Protocols

Synthesis of 1,3-Dimethoxybenzene-d4

A common method for the synthesis of deuterated aromatic compounds involves acid-catalyzed hydrogen-deuterium exchange. A general protocol is as follows:

- Reaction Setup: In a sealed reaction vessel, 1,3-Dimethoxybenzene is dissolved in a deuterated acid, such as deuterated sulfuric acid (D₂SO₄) or trifluoroacetic acid-d (TFA-d), often with D₂O as a co-solvent.
- Heating: The mixture is heated to a specific temperature (e.g., 80-120 °C) for a defined period (e.g., 24-72 hours) to facilitate the electrophilic aromatic substitution of hydrogen with deuterium.

- Quenching and Extraction: After cooling, the reaction mixture is carefully neutralized with a base, such as sodium bicarbonate solution. The deuterated product is then extracted into an organic solvent like diethyl ether or dichloromethane.
- Purification: The organic layer is washed with water, dried over an anhydrous salt (e.g., MgSO₄), and the solvent is removed under reduced pressure. The resulting crude product can be further purified by column chromatography or distillation to yield high-purity **1,3-Dimethoxybenzene-d4**.

Application as an Internal Standard in GC-MS Analysis

1,3-Dimethoxybenzene-d4 is frequently used as an internal standard for the quantification of 1,3-Dimethoxybenzene in various matrices.

Methodology:

- Standard Preparation: A stock solution of **1,3-Dimethoxybenzene-d4** is prepared in a suitable solvent (e.g., methanol, acetonitrile) at a known concentration.
- Sample Preparation: A known volume of the internal standard stock solution is added to each sample and calibration standard.
- Extraction: The analyte and internal standard are extracted from the sample matrix using an appropriate technique, such as liquid-liquid extraction or solid-phase extraction.
- GC-MS Analysis: The extracted samples are injected into a gas chromatograph coupled to a mass spectrometer (GC-MS). The instrument is operated in selected ion monitoring (SIM) mode to detect specific ions for both the analyte and the internal standard.
- Quantification: A calibration curve is generated by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration. The concentration of the analyte in the samples is then determined from this calibration curve.

Visualized Experimental Workflow

The following diagram illustrates the workflow for using **1,3-Dimethoxybenzene-d4** as an internal standard in a quantitative GC-MS analysis.



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Caption: Workflow for quantitative analysis using an internal standard.

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References

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- 2. 1,3-Dimethoxybenzene | C8H10O2 | CID 9025 - PubChem [pubchem.ncbi.nlm.nih.gov]
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